

A Comprehensive Spectroscopic Guide to N-Benzyl(3-chlorophenyl)methanamine

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Compound of Interest

Compound Name: *N-Benzyl(3-chlorophenyl)methanamine*
CAS No.: 501033-40-5
Cat. No.: B183779

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Abstract

This technical guide provides an in-depth analysis of the key spectroscopic data for the structural elucidation of **N-Benzyl(3-chlorophenyl)methanamine** (CAS: 501033-40-5).^[1] Intended for researchers and professionals in drug development and chemical synthesis, this document synthesizes theoretical principles with practical, field-proven insights into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of this compound. By explaining the causality behind spectral features and outlining validated experimental protocols, this guide serves as an authoritative resource for the unambiguous characterization of **N-Benzyl(3-chlorophenyl)methanamine**.

Molecular Structure and Physicochemical Properties

N-Benzyl(3-chlorophenyl)methanamine is a secondary amine featuring both a benzyl group and a 3-chlorobenzyl group attached to the nitrogen atom. Understanding this structure is fundamental to interpreting its spectral data, as each functional group and unique proton/carbon environment will produce a distinct spectroscopic signature.

- Molecular Formula: $C_{14}H_{14}ClN$ [\[1\]](#)
- Molecular Weight: 231.72 g/mol [\[1\]](#)
- IUPAC Name: N-[(3-chlorophenyl)methyl]-1-phenylmethanamine[\[1\]](#)

Caption: 2D Structure of **N-Benzyl(3-chlorophenyl)methanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The chemical shift of a nucleus provides information about its local electronic environment, while spin-spin coupling reveals connectivity to neighboring nuclei.[\[2\]](#)

1H NMR Spectroscopy Analysis (Predicted)

The proton NMR spectrum is anticipated to show distinct signals for the benzylic, aromatic, and amine protons. The asymmetry introduced by the chlorine atom on one of the phenyl rings means that the two methylene (CH_2) groups are chemically non-equivalent.

Expertise & Causality: The electron-withdrawing nature of the nitrogen atom deshields the adjacent benzylic protons, shifting them downfield from a typical alkane region.[\[3\]](#) Similarly, the aromatic protons are significantly deshielded due to the ring current effect.[\[4\]](#) The N-H proton signal is often broad and its chemical shift can be highly variable depending on solvent, concentration, and temperature due to hydrogen bonding and chemical exchange.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
N-H	1.5 - 2.5 (broad)	Singlet (broad)	1H
-CH ₂ - (Benzyl)	~3.80	Singlet	2H
-CH ₂ - (Chlorobenzyl)	~3.75	Singlet	2H
Aromatic H (Benzyl Ring)	7.20 - 7.40	Multiplet	5H
Aromatic H (Chlorobenzyl Ring)	7.15 - 7.35	Multiplet	4H

¹³C NMR Spectroscopy Analysis

The ¹³C NMR spectrum provides a map of the carbon skeleton. Given the molecule's structure, 10 distinct signals are expected in the aromatic region and 2 in the aliphatic region. PubChem indicates that experimental ¹³C NMR data is available for this compound in the SpectraBase database.[\[1\]](#)

Expertise & Causality: The chemical shifts of the benzylic carbons are influenced by the attached nitrogen. The aromatic carbon signals are spread over a ~20 ppm range, with carbons directly bonded to chlorine (C-Cl) or the benzylamine moiety (ipso-carbons) having distinct shifts from those bearing only hydrogen.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
-CH ₂ - (Aliphatic)	50 - 55 (2 signals)
Aromatic C-H	126 - 130
Aromatic C-ipso (C-CH ₂)	138 - 141
Aromatic C-Cl	133 - 135

Infrared (IR) Spectroscopy

IR spectroscopy is an essential technique for the rapid identification of functional groups. The vibrational frequencies of specific bonds within a molecule correspond to absorptions in the infrared region of the electromagnetic spectrum.

Expertise & Causality: As a secondary amine, the most telling feature is the N-H stretching vibration. Unlike primary amines which show two N-H stretch bands, secondary amines exhibit only one, typically weak and sharp, band in the 3350-3310 cm^{-1} region.[5][6][7] The presence of aromatic rings is confirmed by C-H stretching absorptions just above 3000 cm^{-1} and C=C stretching absorptions in the 1600-1450 cm^{-1} region.

Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity	Functional Group Confirmed
N-H Stretch	3300 - 3350	Weak to Medium	Secondary Amine
Aromatic C-H Stretch	3020 - 3100	Medium	Aromatic Ring
Aliphatic C-H Stretch	2850 - 2960	Medium	CH_2 Groups
Aromatic C=C Bending	1450 - 1600	Medium to Strong	Aromatic Ring
C-N Stretch	1250 - 1335	Medium	Aromatic Amine
C-Cl Stretch	680 - 840	Strong	Chloro-aromatic

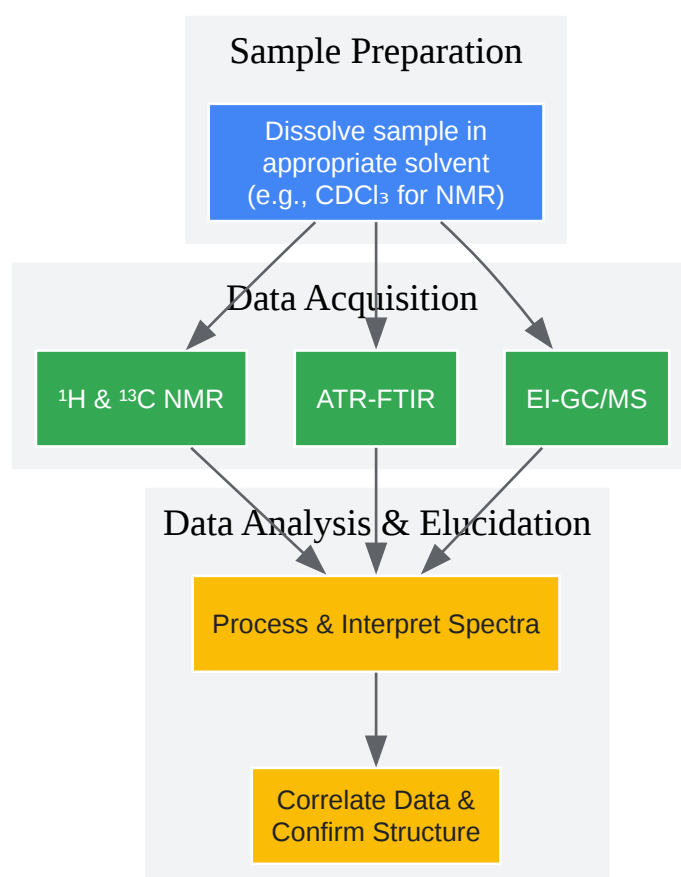
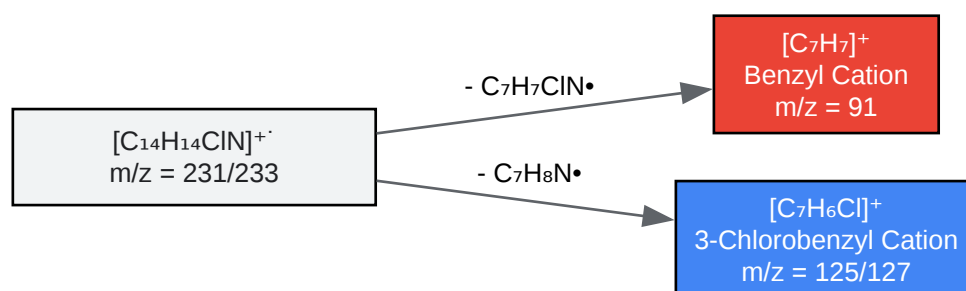
Mass Spectrometry (MS)

Mass spectrometry provides two critical pieces of information: the molecular weight of the compound and structural details derived from its fragmentation pattern upon ionization.

Expertise & Causality: For **N-Benzyl(3-chlorophenyl)methanamine**, the molecular ion peak (M^+) will be observed at m/z 231. Due to the natural abundance of chlorine isotopes (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), a characteristic $\text{M}+2$ peak will be present at m/z 233 with roughly one-third the intensity of the M^+ peak. This isotopic pattern is a definitive indicator of the presence of one chlorine atom.

The primary fragmentation pathway for benzylamines is the cleavage of the C-C bond beta to the nitrogen atom, which leads to the formation of stable benzylic-type cations.[8][9]

- Pathway 1: Loss of the 3-chlorophenylmethyl radical to form the benzyl cation (m/z 91).
- Pathway 2: Loss of the phenylmethyl radical to form the 3-chlorobenzyl cation (m/z 125/127).



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Caption: General Workflow for Spectroscopic Characterization.

A. NMR Data Acquisition (400 MHz Spectrometer)

- **Sample Preparation:** Dissolve ~10-20 mg of **N-Benzyl(3-chlorophenyl)methanamine** in ~0.7 mL of deuterated chloroform (CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrument Setup:** Tune and shim the spectrometer according to standard procedure to maximize magnetic field homogeneity.
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. A spectral width of 12-15 ppm, a relaxation delay of 1-2 seconds, and 16-32 scans are typically sufficient.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A spectral width of ~220 ppm and a larger number of scans (e.g., 1024 or more) are required due to the lower natural abundance of ^{13}C .
- **Data Processing:** Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ^1H spectrum to the TMS signal at 0.00 ppm. Integrate the proton signals and identify peak multiplicities.

B. ATR-FTIR Data Acquisition

- **Background Scan:** Clean the ATR crystal (typically diamond or zinc selenide) with an appropriate solvent (e.g., isopropanol) and acquire a background spectrum. This is a self-validating step to ensure no contaminants are present and to subtract atmospheric (CO_2 , H_2O) absorptions.
- **Sample Application:** Apply a single drop of the neat liquid sample directly onto the ATR crystal.
- **Spectrum Acquisition:** Acquire the sample spectrum. Typically, 16-32 scans at a resolution of 4 cm^{-1} are sufficient to obtain a high signal-to-noise ratio.
- **Data Processing:** The software automatically performs a background subtraction. Identify and label the wavenumbers of key absorption bands.

C. EI-MS Data Acquisition (via GC-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent such as dichloromethane or ethyl acetate.

- GC Method: Inject 1 μL of the solution into the GC-MS. Use a standard capillary column (e.g., DB-5ms). Program the oven temperature with a ramp (e.g., start at 50°C, ramp at 10°C/min to 280°C) to ensure separation from any impurities.
- MS Method: Set the mass spectrometer to scan a mass range of m/z 40-500. Use a standard electron ionization (EI) energy of 70 eV.
- Data Analysis: Identify the chromatographic peak corresponding to the compound. Analyze the mass spectrum associated with this peak, identifying the molecular ion, the $M+2$ peak, and major fragment ions.

Conclusion

The structural identity of **N-Benzyl(3-chlorophenyl)methanamine** is unequivocally confirmed by a cohesive interpretation of its NMR, IR, and MS data. NMR spectroscopy defines the precise proton and carbon framework, IR spectroscopy verifies the presence of key secondary amine and chloro-aromatic functional groups, and mass spectrometry confirms the molecular weight and reveals characteristic fragmentation patterns. The combination of these techniques, underpinned by the robust protocols described herein, provides a self-validating system for the characterization of this and structurally related molecules, ensuring the highest degree of scientific integrity for research and development applications.

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Sources

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